

Substance P: A Comprehensive Technical Guide to its Amino Acid Sequence and Structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [Pro9] Substance P

Cat. No.: B15747524

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the neuropeptide Substance P (SP), focusing on its amino acid sequence, three-dimensional structure, and the experimental methodologies used for its characterization. Quantitative data are presented in structured tables for clarity, and key signaling pathways and experimental workflows are visualized using diagrams.

Amino Acid Sequence and Primary Structure

Substance P is an undecapeptide, meaning it is composed of 11 amino acid residues.^[1] It belongs to the tachykinin family of neuropeptides.^[2] The primary structure, the linear sequence of amino acids, is highly conserved across various species. The deduced amino acid sequence of Substance P is as follows:

Arg-Pro-Lys-Pro-Gln-Gln-Phe-Phe-Gly-Leu-Met^[1]

This can be represented using the one-letter code:

RPKPQQFFGLM^[1]

The C-terminus of Substance P is amidated.

Biophysical and Receptor-Binding Properties

Substance P exhibits distinct biophysical characteristics and binding affinities for its primary receptor, the neurokinin-1 receptor (NK1R), a G protein-coupled receptor (GPCR).^[2]

Property	Value	Reference
Molecular Formula	C63H98N18O13S	^[3]
Molecular Weight	1347.63 g/mol	^[3]
NK1R Activation (-log EC50)		
Intracellular Ca ²⁺ Increase	8.5 ± 0.3 M	^[4]
cAMP Accumulation	7.8 ± 0.1 M	^[4]

Three-Dimensional Structure

The three-dimensional structure of Substance P is flexible and influenced by its environment. Extensive studies using Nuclear Magnetic Resonance (NMR), Circular Dichroism (CD), and Infrared (IR) spectroscopy have been conducted to elucidate its conformation.^[5]

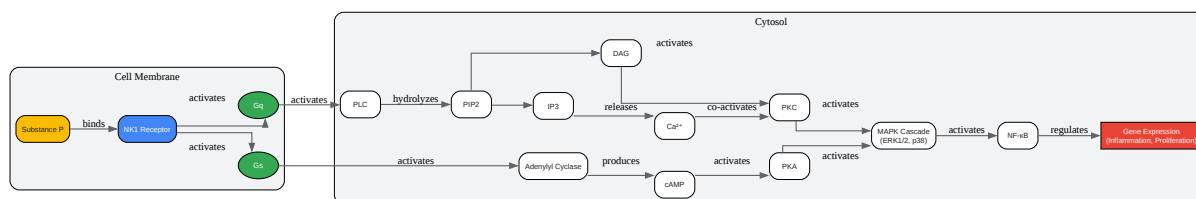
Key Structural Features:

- **Amphiphilic Nature:** Substance P is an amphiphilic peptide, with positively charged residues (Arg, Lys) located at the N-terminus and hydrophobic residues at the C-terminus. This property is crucial for its interaction with cell membranes.
- **Conformational Flexibility:** In aqueous solutions, Substance P does not have a single, rigid structure. However, in the presence of lipid micelles or when bound to its receptor, it adopts a more defined conformation.
- **Secondary Structure:** NMR studies have suggested the presence of a helical conformation in the C-terminal region and a β -turn in the central part of the peptide.^[6] The Pro-X-Pro motif at the N-terminus and the Gly-Leu sequence at the C-terminus are thought to influence its structure.^[7]

- **Receptor-Bound Conformation:** Cryo-electron microscopy (cryo-EM) structures of Substance P bound to the NK1R have revealed that the C-terminal portion of the peptide binds deep within the receptor's transmembrane core, while the N-terminal region interacts with the extracellular loops of the receptor.[8]

Signaling Pathways

Upon binding to the NK1R, Substance P activates multiple intracellular signaling cascades, primarily through the coupling to Gq and Gs G-proteins.[8][9] This dual coupling leads to a complex array of downstream cellular responses.



[Click to download full resolution via product page](#)

Caption: Substance P signaling through the NK1 receptor.

Experimental Protocols

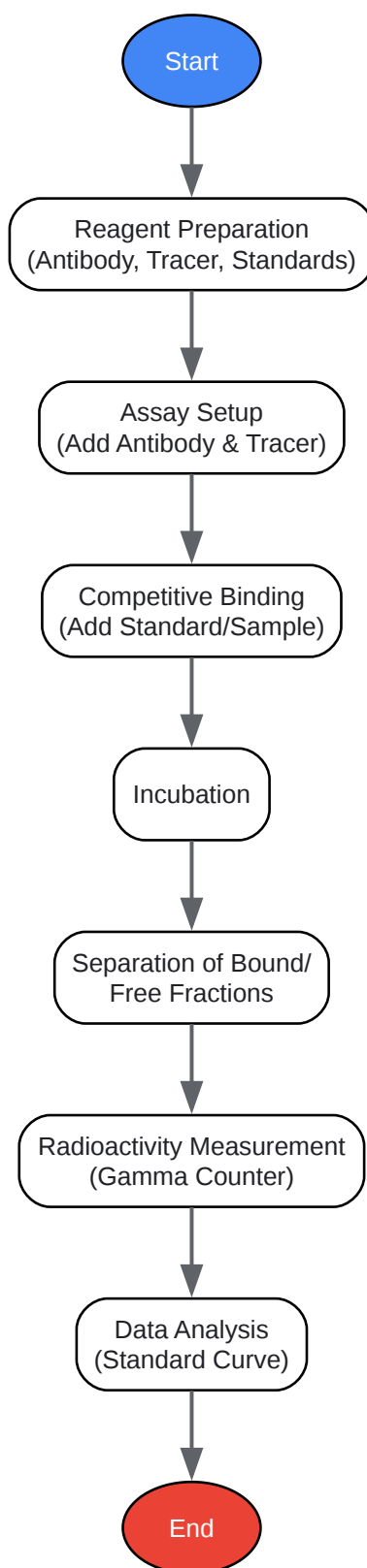
The characterization and quantification of Substance P rely on a variety of sophisticated experimental techniques.

Radioimmunoassay (RIA)

RIA is a highly sensitive method for quantifying Substance P in biological samples. The principle is based on the competition between unlabeled Substance P (from the sample) and a fixed amount of radiolabeled Substance P for binding to a limited amount of specific anti-Substance P antibody.

Methodology:

- **Reagent Preparation:** Prepare assay buffer, standards with known concentrations of Substance P, and the radiolabeled tracer (e.g., ^{125}I -Substance P).
- **Assay Setup:** In a series of tubes, add a constant amount of anti-Substance P antibody and radiolabeled Substance P.
- **Competition:** Add varying concentrations of the standard or the unknown sample to the tubes.
- **Incubation:** Incubate the mixture to allow for competitive binding to reach equilibrium.
- **Separation:** Separate the antibody-bound fraction from the free fraction of Substance P. This is often achieved by adding a secondary antibody that precipitates the primary antibody complex or by using a solid-phase coated with the antibody.[\[10\]](#)
- **Detection:** Measure the radioactivity of the bound fraction using a gamma counter.
- **Data Analysis:** Construct a standard curve by plotting the percentage of bound radiolabeled Substance P as a function of the unlabeled Substance P concentration. The concentration of Substance P in the unknown samples is then determined by interpolating their bound radioactivity values on the standard curve.



[Click to download full resolution via product page](#)

Caption: General workflow for a competitive Radioimmunoassay.

Enzyme-Linked Immunosorbent Assay (ELISA)

ELISA is another common immunoassay for the quantification of Substance P, which utilizes an enzyme-linked antibody and a substrate to generate a measurable color change. The competitive ELISA format is typically used.

Methodology:

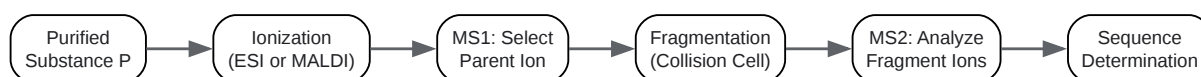
- **Plate Coating:** Microtiter plate wells are coated with a capture antibody specific for Substance P.
- **Blocking:** The remaining protein-binding sites on the wells are blocked to prevent non-specific binding.
- **Competition:** A mixture of the sample (containing unknown Substance P) and a fixed amount of enzyme-conjugated Substance P is added to the wells. They compete for binding to the capture antibody.
- **Incubation and Washing:** The plate is incubated to allow binding, followed by washing to remove unbound substances.
- **Substrate Addition:** A substrate for the enzyme is added, which is converted into a colored product.
- **Color Development and Measurement:** The reaction is stopped after a specific time, and the absorbance of the color is measured using a microplate reader. The intensity of the color is inversely proportional to the concentration of Substance P in the sample.
- **Data Analysis:** A standard curve is generated using known concentrations of Substance P, and the concentration in the unknown samples is calculated.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for both the sequencing and quantification of Substance P.

Methodology for Sequencing (Peptide Fragmentation Analysis):

- **Sample Preparation:** Substance P is purified from the biological matrix.
- **Ionization:** The peptide is ionized, typically using Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI).
- **Tandem Mass Spectrometry (MS/MS):** The protonated molecular ion of Substance P is selected in the first mass analyzer and then fragmented in a collision cell.
- **Fragment Ion Analysis:** The resulting fragment ions (b- and y-ions) are analyzed in the second mass analyzer.
- **Sequence Determination:** The amino acid sequence is deduced by analyzing the mass differences between the fragment ions. For example, the fragmentation of the $[M+3H]^{3+}$ ion of Substance P can lead to the formation of characteristic fragment ions like b_2 at m/z 254. [\[11\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for Substance P sequencing by tandem mass spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the primary method for determining the three-dimensional structure of Substance P in solution.

Methodology:

- **Sample Preparation:** Substance P is dissolved in a suitable solvent, often a mixture of H_2O/D_2O or deuterated organic solvents like $DMSO-d_6$. The concentration is typically in the millimolar range. [\[6\]](#)
- **NMR Data Acquisition:** A series of NMR experiments are performed, including:

- COSY (Correlation Spectroscopy): To identify spin-coupled protons within the same amino acid residue.[6]
- TOCSY (Total Correlation Spectroscopy): To identify all protons belonging to a particular amino acid spin system.
- NOESY (Nuclear Overhauser Effect Spectroscopy): To identify protons that are close in space (typically $< 5 \text{ \AA}$), providing distance constraints for structure calculation.[6]
- Resonance Assignment: The signals in the NMR spectra are assigned to specific protons in the Substance P sequence.
- Structural Restraint Collection: NOE-derived distance restraints and coupling constant-derived dihedral angle restraints are collected.
- Structure Calculation: Three-dimensional structures are calculated using computational methods (e.g., molecular dynamics, simulated annealing) that satisfy the experimental restraints.
- Structure Validation: The quality of the calculated structures is assessed based on their agreement with the experimental data and stereochemical parameters.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abyntek.com [abyntek.com]
- 2. Substance P - Wikipedia [en.wikipedia.org]
- 3. Substance P | Endogenous Metabolite | Neurokinin receptor | TargetMol [targetmol.com]
- 4. Substance P activates both contractile and inflammatory pathways in lymphatics through the neurokinin receptors NK1R and NK3R - PMC [pubmed.ncbi.nlm.nih.gov]
- 5. Substance P: structure, function, and therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]

- 6. 1H-NMR studies of receptor-selective substance P analogues reveal distinct predominant conformations in DMSO-d6 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Structures of neurokinin 1 receptor in complex with Gq and Gs proteins reveal substance P binding mode and unique activation features - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Selective G protein signaling driven by Substance P-Neurokinin Receptor dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Solid-phase radioimmunoassay for substance P - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Substance P: A Comprehensive Technical Guide to its Amino Acid Sequence and Structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15747524/docs#substance-p-a-comprehensive-technical-guide-to-its-amino-acid-sequence-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check